

The GPR39 Agonist TM-N1324: A Technical Overview for Drug Discovery Professionals

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An In-depth Guide to the Pharmacological Activity and Experimental Evaluation of a Potent GPR39 Agonist.

This technical guide provides a comprehensive overview of the G-Protein-Coupled Receptor 39 (GPR39) agonist, **TM-N1324**. It is designed for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting GPR39. This document details the quantitative pharmacology of **TM-N1324**, provides in-depth experimental protocols for its characterization, and visualizes key signaling pathways and experimental workflows.

Core Compound Activity: Quantitative Data

TM-N1324 is a potent and selective agonist of GPR39, with its activity being significantly enhanced by the presence of zinc (Zn²⁺).[1][2] The compound has demonstrated efficacy in both human and murine GPR39, making it a valuable tool for preclinical research.

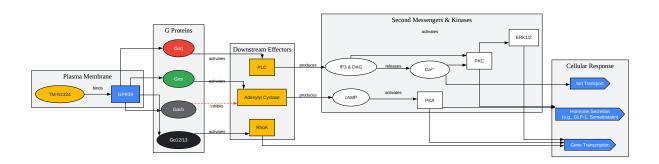


Parameter	Species	Condition	Value	Reference
EC50	Human	- Zn ²⁺	280 nM	[1][2]
Human	+ Zn ²⁺	9 nM	[1]	
Murine	- Zn ²⁺	180 nM		_
Murine	+ Zn ²⁺	5 nM	_	
Selectivity	-	-	High selectivity over a panel of 165 GPCRs	
Aqueous Solubility	-	pH 7.0	65 μΜ	_
Effect on Somatostatin Release	-	-	53% increase	_

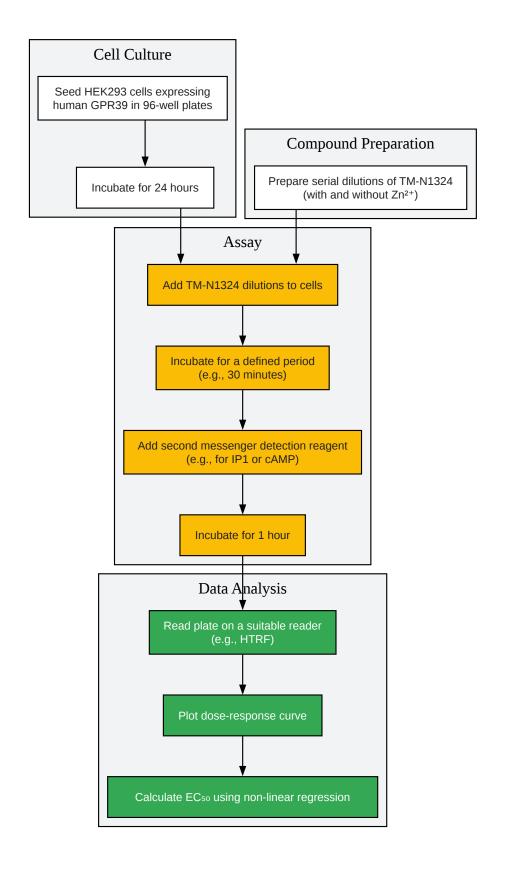
GPR39 Signaling Pathway

GPR39 activation by agonists like **TM-N1324** initiates a cascade of intracellular signaling events. The receptor couples to multiple G protein subtypes, including G α q, G α s, G α i/o, and G α 12/13, leading to the activation of diverse downstream effector pathways. This pleiotropic signaling underlies the varied physiological responses modulated by GPR39.









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References

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